

Essential Safety and Logistical Information for Handling Posh-IN-2

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Posh-IN-2

Cat. No.: B15606130

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **Posh-IN-2** (CAS 348145-43-7), a mitochondrial division and DRP1 inhibitor. The following procedures are based on available safety information and general best practices for handling laboratory chemicals. It is imperative to consult the official Safety Data Sheet (SDS) provided by your supplier for comprehensive safety and handling information.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative safety and handling data for **Posh-IN-2**.

Parameter	Value	Source
CAS Number	348145-43-7	Sigma-Aldrich
Physical Form	Powder	Sigma-Aldrich
Color	White to beige	Sigma-Aldrich
Storage Class	11 - Combustible Solids	Sigma-Aldrich
Water Hazard Class (WGK)	WGK 3 - Severely hazardous to water	Sigma-Aldrich
Solubility	DMSO: 0.5 mg/mL (clear, with warming)	Sigma-Aldrich
Storage Temperature	Room Temperature	Sigma-Aldrich

Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **Posh-IN-2**. The combustible nature of the solid and its high water hazard classification necessitate stringent adherence to these guidelines.

- **Eye Protection:** Chemical safety goggles or a face shield must be worn to protect against dust particles and potential splashes.
- **Hand Protection:** Wear nitrile or other chemically resistant gloves. Due to the lack of specific permeation data, it is recommended to double-glove and change gloves immediately if contamination is suspected.
- **Body Protection:** A lab coat must be worn and kept fully fastened. For procedures with a higher risk of dust generation, consider a disposable gown.
- **Respiratory Protection:** If handling outside of a certified chemical fume hood or if dust generation is likely, a NIOSH-approved respirator appropriate for particulate matter should be used.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **Posh-IN-2** from receipt to experimental use.

- Receiving and Inspection: Upon receipt, inspect the container for any damage or leaks in a well-ventilated area, preferably a chemical fume hood.
- Storage: Store the container in a cool, dry, and well-ventilated area away from sources of ignition and incompatible materials. Keep the container tightly sealed.
- Preparation of Solutions:
 - All weighing and solution preparation must be conducted in a certified chemical fume hood to minimize inhalation exposure.
 - Use appropriate tools (e.g., spatulas) to handle the powder and avoid generating dust.
 - For dissolving, add the solvent (e.g., DMSO) slowly to the **Posh-IN-2** powder. Gentle warming may be required to achieve a clear solution.
- Experimental Use:
 - Conduct all experiments involving **Posh-IN-2** within a chemical fume hood.
 - Ensure all labware is properly labeled.
 - Avoid contact with skin and eyes. In case of accidental contact, follow the first aid measures outlined below.

Emergency Procedures

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.

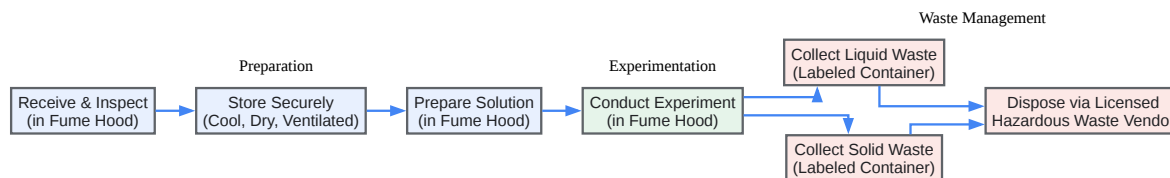
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spill:
 - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
 - For larger spills or spills of solutions, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

Due to its classification as severely hazardous to water (WGK 3), **Posh-IN-2** and its waste must be disposed of with extreme care to prevent environmental contamination.

- Solid Waste: Collect all solid **Posh-IN-2** waste and contaminated disposables (e.g., gloves, weigh paper, pipette tips) in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Posh-IN-2** in a labeled, sealed, and chemically compatible hazardous waste container. Do not dispose of down the drain.
- Disposal Method: All **Posh-IN-2** waste must be disposed of through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal.

Workflow for Safe Handling of Posh-IN-2



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Caption: Workflow for the safe handling of **Posh-IN-2**, from receipt to disposal.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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